

Application of Pigment Orange 16 in Industrial Coatings: A Comprehensive Guide

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Compound of Interest

Compound Name: Pigment orange 16

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This document provides detailed application notes and experimental protocols for the use of **Pigment Orange 16** (PO 16) in industrial coatings. This information is intended to guide researchers and formulators in leveraging the properties of this pigment for various coating applications.

Pigment Orange 16, a disazo pyrazolone organic pigment, offers a vibrant, reddish-orange shade.[1][2] It is recognized for its high color strength and good opacity.[3][4] While its primary application is often cited in the printing ink industry, it is also recommended for a range of industrial coatings, including automotive finishes, powder coatings, and decorative paints.[3][5][6][7]

Physicochemical and Fastness Properties

Pigment Orange 16 exhibits moderate to good fastness properties, though these can vary depending on the specific grade and the formulation in which it is used. It generally shows good resistance to chemicals like acids and alkalis.[1][5] However, its lightfastness and weather resistance may not be suitable for all exterior applications, and its heat stability can be a limiting factor in high-temperature baking systems.[1][3]

Table 1: Physicochemical Properties of **Pigment Orange 16**

Property	Value	Unit
C.I. Name	Pigment Orange 16	-
C.I. Number	21160	-
CAS Number	6505-28-8	-
Chemical Class	Disazo	-
Molecular Formula	C34H32N6O6	-
Density	1.26 - 1.51	g/cm ³
Oil Absorption	28 - 55	ml/100g
pH Value	6.0 - 9.0	-

Note: The values presented are a range compiled from multiple sources and can vary between different commercial grades.[\[1\]](#)[\[3\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Table 2: Fastness Properties of **Pigment Orange 16** (Scale: 1-5, where 5 is excellent; Lightfastness: 1-8, where 8 is excellent)

Property	Rating
Light Fastness (Full Shade)	5 - 8
Light Fastness (Tint)	4 - 7
Heat Resistance	170 - 200 (°C)
Water Resistance	4 - 5
Acid Resistance (5% HCl)	3 - 5
Alkali Resistance (5% NaOH)	3 - 5
Ethanol Resistance	3 - 5
Xylene Resistance	3 - 4
Migration Resistance	3 - 5

Note: Fastness properties can be influenced by the binder system, pigment concentration, and presence of other additives.[1][3][5][9][10]

Application in Industrial Coatings

Pigment Orange 16 is a cost-effective choice for applications where high chroma and good opacity are desired, and exceptional light and weather fastness are not critical.[9]

Recommended Applications:

- **General Industrial Coatings:** Suitable for coatings on machinery, equipment, and other industrial goods intended for interior or limited exterior exposure.
- **Powder Coatings:** Can be used in powder coating formulations, though its heat stability should be considered for the curing cycle.[6]
- **Decorative Paints:** Recommended for both water-based and solvent-based decorative paints for interior use.[6]

Considerations for Formulation:

- **Dispersion:** Proper dispersion is crucial to achieve optimal color strength, gloss, and stability. High-speed dispersers are commonly used.
- **Binder Compatibility:** **Pigment Orange 16** is generally compatible with a variety of binder systems, including alkyd, acrylic, and polyurethane resins. However, compatibility testing is always recommended.
- **Flocculation:** As with many organic pigments, there can be a tendency for flocculation, which can be mitigated by the use of appropriate dispersing agents.

Experimental Protocols

The following are generalized protocols for evaluating **Pigment Orange 16** in a solvent-based industrial coating system. These should be adapted based on specific formulation requirements and available equipment.

1. Protocol for Pigment Dispersion and Millbase Preparation

- Objective: To achieve a stable and finely dispersed pigment concentrate (millbase).
- Equipment: High-speed disperser with a Cowles blade, laboratory balance, grinding gauge (e.g., Hegman gauge).
- Materials: **Pigment Orange 16**, binder resin solution, solvent(s), dispersing agent.
- Procedure:
 - Weigh the binder resin solution and solvent(s) into a suitable container.
 - Under slow agitation, add the dispersing agent and mix until homogeneous.
 - Gradually add the weighed amount of **Pigment Orange 16** to the liquid components while slowly increasing the speed of the disperser.
 - Once all the pigment is added, increase the disperser speed to create a vortex (doughnut effect) without incorporating excessive air.
 - Disperse for 20-30 minutes, monitoring the temperature to ensure it does not exceed the recommended limit for the binder and solvent system.
 - Periodically take a sample and check the fineness of grind using a grinding gauge. Continue dispersion until the desired fineness is achieved (typically 6-7 Hegman for many industrial coatings).
 - Once the desired fineness is reached, reduce the speed and add the remaining let-down components of the millbase, if any. Mix until uniform.

2. Protocol for Coating Formulation and Application

- Objective: To prepare a finished coating and apply it to a substrate for testing.
- Equipment: Laboratory mixer, film applicator (e.g., Bird applicator), test panels (e.g., steel, aluminum).
- Procedure:

- In a separate container, prepare the let-down portion of the coating, which typically includes the remaining binder, solvents, and any performance additives.
- Under slow agitation, add the prepared millbase to the let-down portion.
- Mix thoroughly until the coating is homogeneous.
- Adjust the viscosity of the coating to the desired range for the intended application method using appropriate solvents.
- Apply the coating to standardized test panels at a specified wet film thickness using a film applicator.
- Allow the coated panels to flash-off and then cure according to the binder manufacturer's recommendations (e.g., air dry, bake at a specific temperature and time).

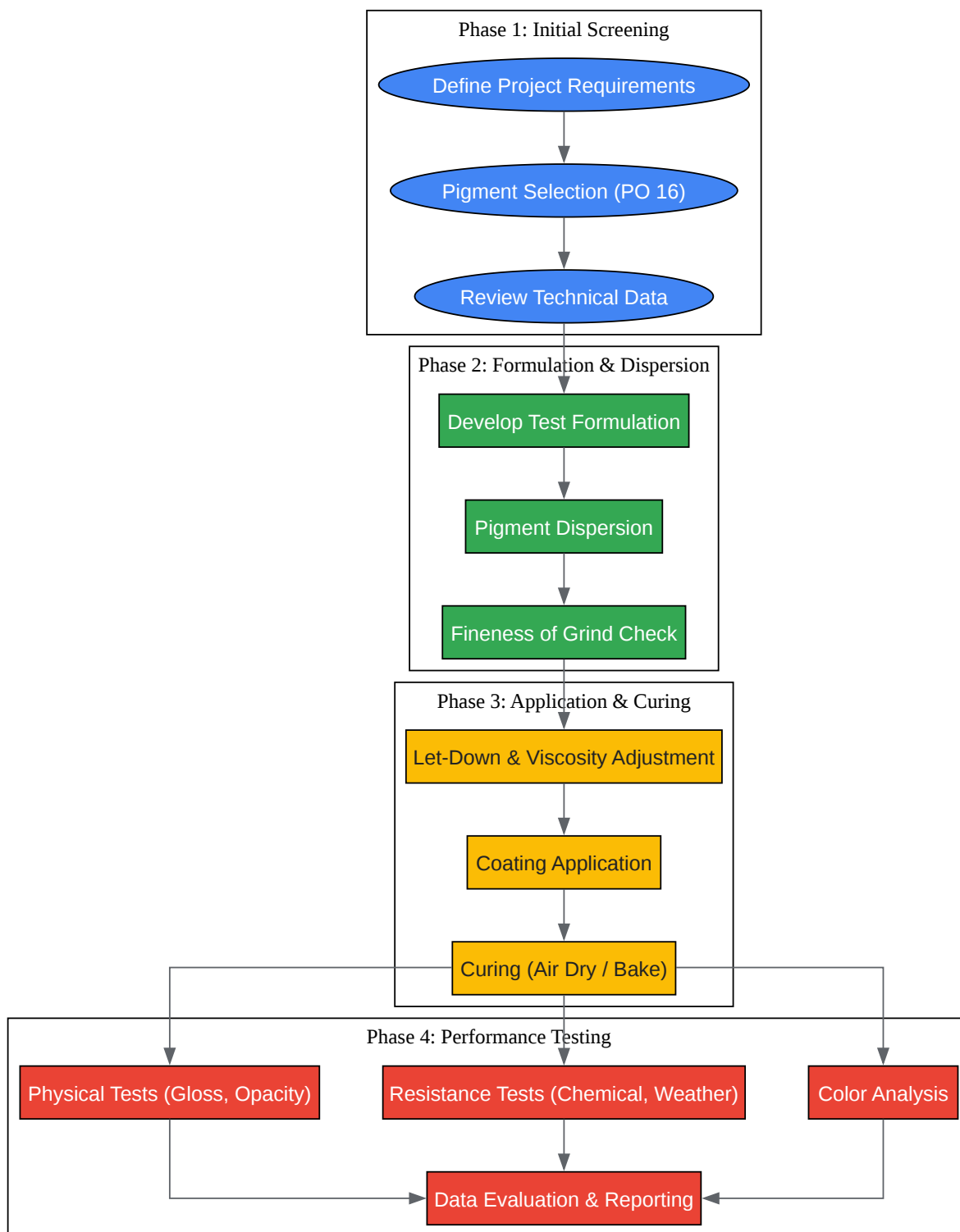
3. Protocol for Performance Testing

- Objective: To evaluate the key performance properties of the coating containing **Pigment Orange 16**.
- Methods: The following ASTM standard test methods are commonly used for evaluating coatings:
 - Color Measurement (ASTM D2244): Use a spectrophotometer to measure the Lab* color values of the cured coating and compare them to a standard.
 - Gloss (ASTM D523): Measure the specular gloss of the coating at 20° and/or 60° angles using a gloss meter.
 - Opacity (Contrast Ratio) (ASTM D2805): Apply the coating over a black and white substrate and measure the reflectance over each area to calculate the contrast ratio.
 - Chemical Resistance (ASTM D1308): Spot test the coating with various chemicals (e.g., acids, alkalis, solvents) for a specified duration and evaluate for any changes in appearance.

- Lightfastness and Weatherability (ASTM G154/G155): Expose coated panels to accelerated weathering conditions in a QUV or Xenon arc chamber and periodically evaluate for color change and gloss retention.

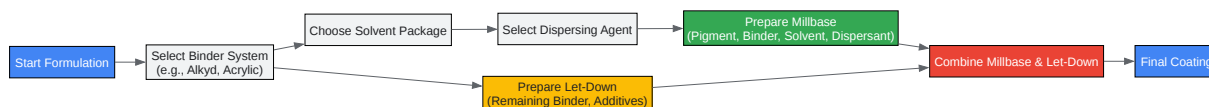
Workflow and Visualization

The following diagrams illustrate the typical workflow for evaluating a pigment in an industrial coating and the key decision points in the formulation process.



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Caption: Pigment evaluation workflow from initial selection to final performance analysis.



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Caption: Decision-making process for formulating an industrial coating with **Pigment Orange 16**.

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